

Resorantel: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Resorantel*

Cat. No.: *B1216813*

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Introduction

Resorantel is a salicylanilide anthelmintic agent primarily used in veterinary medicine. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, pharmacokinetics, and pharmacodynamics, along with relevant experimental protocols and a proposed synthesis workflow.

Chemical Structure and Identifiers

Resorantel, with the systematic IUPAC name N-(4-bromophenyl)-2,6-dihydroxybenzamide, is a halogenated salicylanilide. Its chemical structure consists of a 2,6-dihydroxybenzamide moiety linked to a 4-bromophenyl group.

Identifier	Value
IUPAC Name	N-(4-bromophenyl)-2,6-dihydroxybenzamide
CAS Number	20788-07-2
Molecular Formula	C ₁₃ H ₁₀ BrNO ₃
Molecular Weight	308.13 g/mol
SMILES	C1=CC(=C(C(=C1)O)C(=O)NC2=CC=C(C=C2)Br)O
InChI Key	IHYNKGRWCDKNEG-UHFFFAOYSA-N

Physicochemical Properties

The physicochemical properties of **Resorantel** are crucial for its formulation and understanding its biological activity.

Property	Value
Melting Point	Not available
Boiling Point	Not available
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)[1]
pKa	Not available
LogP (XLogP3)	3.3

Pharmacodynamics and Mechanism of Action

Resorantel is effective against various parasitic helminths, particularly cestodes such as *Thysaniezia* and *Moniezia* species, and to a moderate extent, trematodes like *Paramphistomum* species in sheep.

The primary mechanism of action of salicylanilides, including **Resorantel**, involves the uncoupling of oxidative phosphorylation in the mitochondria of the parasite. This disruption of

the mitochondrial membrane potential leads to a failure in ATP synthesis, ultimately causing energy depletion, paralysis, and death of the parasite.



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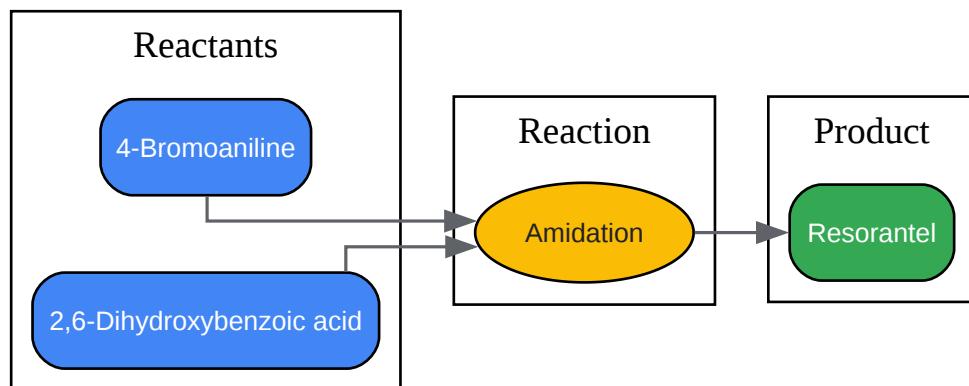
Caption: Proposed mechanism of action of **Resorantel**.

Pharmacokinetics

Limited information is available on the detailed pharmacokinetics of **Resorantel**. In vitro studies have shown that **Resorantel** can be hydroxylated by mammalian microsomal enzymes. However, it does not appear to be metabolized by the helminths *Moniezia expansa* or *Ascaris suum*. This suggests that the host animal metabolizes the drug, while the parasite is exposed to the parent compound. Further in vivo studies are required to fully elucidate the absorption, distribution, metabolism, and excretion (ADME) profile of **Resorantel**.

Synthesis

A specific, detailed synthesis protocol for **Resorantel** is not readily available in the public domain. However, based on the general synthesis of salicylanilides, a plausible synthetic route can be proposed. The synthesis would likely involve the amidation of a salicylic acid derivative with an aniline derivative.



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Caption: Proposed synthesis workflow for **Resorantel**.

Experimental Protocols

Anthelmintic Efficacy in Sheep

In vivo studies to determine the anthelmintic efficacy of **Resorantel** have been conducted in sheep naturally infected with parasites. A general protocol for such a study is outlined below.

1. Animal Selection: Select a group of sheep with confirmed parasitic infections.
2. Treatment: Administer **Resorantel** orally at a specified dosage. A control group should receive a placebo.
3. Fecal Egg Count Reduction (FECR) Test: Collect fecal samples before and after treatment to determine the reduction in parasite egg counts.
4. Post-mortem Examination: In some studies, animals may be euthanized to count the number of adult worms remaining in the gastrointestinal tract to determine the percentage of worm reduction.

High-Performance Liquid Chromatography (HPLC) for Analysis

While a specific HPLC method for **Resorantel** is not detailed, a general reverse-phase HPLC method for the analysis of salicylanilides can be adapted.

1. Instrumentation: A standard HPLC system with a UV detector.
2. Column: A C18 reversed-phase column.
3. Mobile Phase: A mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., phosphate buffer) at a specific ratio and pH.
4. Detection: UV detection at a wavelength determined by the UV spectrum of **Resorantel**.
5. Quantification: The concentration of **Resorantel** in a sample can be determined by comparing its peak area to that of a known standard.

Conclusion

Resorantel is an established veterinary anthelmintic with a well-defined chemical structure. While its general mechanism of action as a salicylanilide is understood, there are notable gaps in the publicly available data regarding its specific physicochemical properties, a detailed synthesis protocol, and a comprehensive pharmacokinetic profile. Further research in these

areas would provide a more complete understanding of this compound and could aid in the development of new anthelmintic agents.

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References

- 1. medchemexpress.com [medchemexpress.com]
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